Technical Support Center: Degradation Pathways of Nitrophenyl Compounds

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Compound of Interest

Compound Name:	*1-(5-Bromo-2-nitrophenyl)pyrrolidine*
CAS No.:	*1033201-57-8*
Cat. No.:	*B1522317*

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Welcome to the technical support center for researchers, scientists, and drug development professionals investigating the degradation of nitrophenyl compounds. This guide is designed to provide in-depth, field-proven insights into the common degradation pathways and to offer practical solutions to challenges you may encounter during your experiments. Nitrophenyl compounds are prevalent in industrial applications, including the manufacturing of pesticides, dyes, and pharmaceuticals, but their persistence and toxicity pose significant environmental and health risks[1][2][3]. Understanding their degradation is crucial for developing effective remediation strategies and for ensuring the stability and safety of related pharmaceutical products.

This resource provides troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visual pathway diagrams to support your research endeavors.

Core Degradation Pathways: An Overview

Nitrophenyl compounds are characterized by a benzene ring substituted with one or more nitro (-NO_2) groups, which makes them resistant to oxidative degradation[1]. Their degradation can

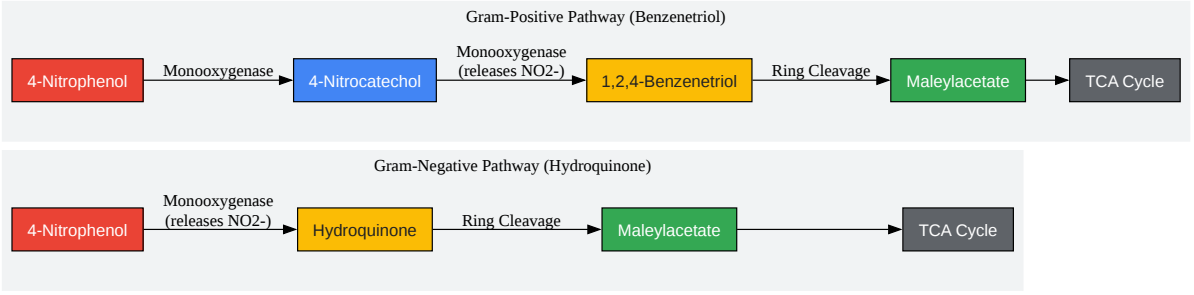
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be broadly categorized into three main approaches: microbial biodegradation, photocatalytic degradation, and chemical reduction. Each approach follows distinct mechanistic pathways.

Microbial Biodegradation

Microorganisms have evolved sophisticated enzymatic systems to mineralize nitrophenols, using them as sources of carbon, nitrogen, and energy[1]. The specific pathway often depends on the microbial species, particularly whether they are Gram-positive or Gram-negative bacteria.

- Gram-Negative Bacteria (e.g., Pseudomonas sp.): These organisms typically degrade 4-nitrophenol (PNP) via the hydroquinone pathway. The nitro group is removed early in the process.[4][5]
- Gram-Positive Bacteria (e.g., Arthrobacter sp.): This group often utilizes the 1,2,4-benzenetriol (BT) pathway (also known as the hydroxyquinol pathway).[4][6] Here, the aromatic ring is first hydroxylated before the nitro group is released as nitrite.



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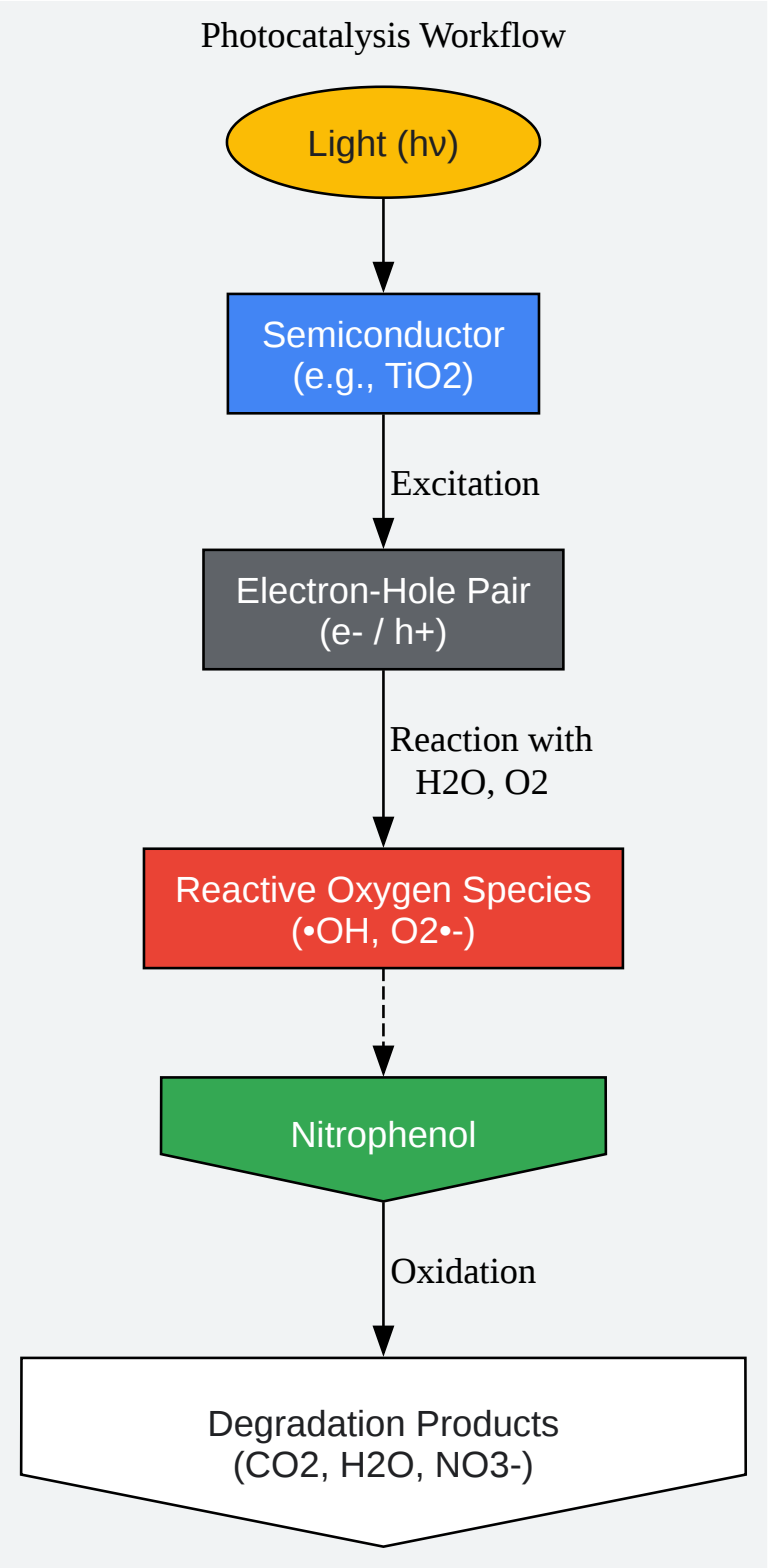
Figure 1: Major microbial degradation pathways for 4-nitrophenol.

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Photocatalytic Degradation

Photocatalysis utilizes semiconductor materials (like TiO_2) which, upon irradiation with light, generate electron-hole pairs[7]. These charge carriers react with water and oxygen to produce highly reactive oxygen species (ROS), such as hydroxyl radicals (•OH), that can non-selectively mineralize nitrophenols into CO_2, H_2O, and inorganic acids[7][8].

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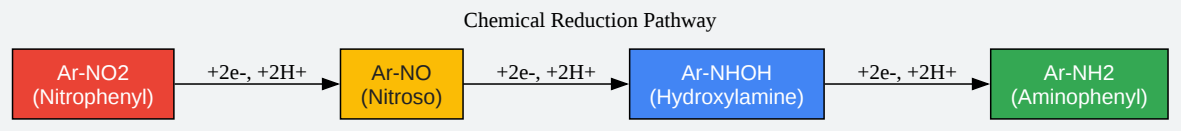
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Figure 2: Generalized mechanism of photocatalytic degradation.

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Chemical Reduction

Chemical reduction primarily targets the nitro group, converting it to an amino group (-NH_2), which is significantly less toxic and more biodegradable[9][10]. This is a common pathway for detoxification. Catalysts like zero-valent iron (Fe^0) or sodium borohydride ($NaBH_4$) in the presence of a transition metal are frequently used[10][11]. The reduction proceeds through nitroso and hydroxylamine intermediates[12].



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Figure 3: Stepwise reduction of a nitro group to an amine.

Troubleshooting Guides & FAQs

This section addresses common issues encountered during nitrophenyl degradation experiments.

Microbial Degradation Experiments

Q1: My isolated microbial strain shows slow or no degradation of nitrophenol. What are the possible causes?

A: This is a common challenge. Here's a checklist of potential causes and solutions:

- Toxicity: Nitrophenyl compounds can be toxic to microorganisms at high concentrations[2].
  - Causality: High concentrations can inhibit key metabolic enzymes or disrupt cell membranes.
  - Solution: Start with a lower concentration of the nitrophenol (e.g., <100 mg/L) and gradually increase it as the culture adapts. Also, ensure your initial inoculum is healthy and

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sufficient (e.g., 10% v/v)[4].

- Nutrient Limitation: The growth medium may lack essential nutrients.
  - Causality: Microbes require sources of carbon, nitrogen, phosphorus, and trace metals for growth and enzymatic activity. The nitrophenol alone may not suffice.
  - Solution: Supplement your minimal salt medium with an additional carbon source (like glucose) or nitrogen source to support initial growth and enzyme production[4]. Check the C/N ratio in your medium, as this can be a critical parameter[5].
- Sub-optimal Environmental Conditions: pH, temperature, and aeration can significantly impact microbial activity.
  - Causality: Enzymes have optimal pH and temperature ranges. Aerobic degradation requires sufficient dissolved oxygen.
  - Solution: Optimize these parameters. Most bacteria degrading nitrophenols prefer a pH between 6.0 and 8.0 and temperatures between 25-37°C[4][13]. Ensure adequate shaking (e.g., 160 rpm) for aeration in flask cultures[4].
- Lack of Inducible Enzymes: The necessary degradation enzymes may not be expressed.
  - Causality: Some catabolic pathways are inducible, meaning the enzymes are only produced in the presence of the substrate or a similar molecule.
  - Solution: Ensure the bacteria were properly acclimatized. This can be done by pre-culturing the strain in a medium containing a low, non-toxic concentration of the nitrophenol.

Q2: I'm seeing an accumulation of a colored intermediate. What does this mean?

A: The formation of colored intermediates, such as aminophenols or polymerized products, often indicates that the degradation pathway is incomplete.

- Causality: This can happen if a specific enzyme in the pathway is missing, inhibited, or if the reaction conditions (e.g., oxygen level) favor a side reaction. For example, under anaerobic conditions, nitro groups are often reduced to amines, which can then polymerize.

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- Solution: Analyze the intermediate using techniques like HPLC or GC-MS to identify its structure[14]. This will provide clues about where the metabolic bottleneck is. If you are aiming for complete mineralization, ensure your culture is fully aerobic. If reduction is the issue, you may have an anaerobic or facultative anaerobic strain, or your culture is oxygen-limited[15].

Photocatalytic Degradation Experiments

Q1: The degradation efficiency of my photocatalyst is much lower than reported values. Why?

A: Several factors can lead to poor photocatalytic performance.

- Catalyst Dispersion: The photocatalyst powder is not well-dispersed in the solution.
  - Causality: Agglomerated particles reduce the available surface area for light absorption and reaction. Hydrophobic powders may float on the surface, further limiting interaction[16].
  - Solution: Before starting the reaction, sonicate the catalyst suspension for at least 15-30 minutes to break up agglomerates[17]. If the powder is hydrophobic, adding a small amount of a surfactant or a water-miscible solvent like ethanol can improve wetting[16].
- "Catalyst Screening" or Light Penetration Issues: The catalyst concentration is too high.
  - Causality: An excessively high concentration of the catalyst makes the suspension opaque, scattering the incident light and preventing it from penetrating the solution to activate deeper particles.
  - Solution: Optimize the catalyst loading. Typical concentrations range from 0.025% to 0.1% (m/v)[18]. Run a series of experiments with varying catalyst concentrations to find the optimal level for your reactor geometry and light source.
- Presence of Scavengers: Components in your water matrix are consuming the reactive oxygen species.
  - Causality: Real-world water samples (and even some lab-grade water) can contain ions (like chloride, bicarbonate) or natural organic matter that compete with the target pollutant

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for hydroxyl radicals, reducing efficiency[19].

- Solution: Run a control experiment using ultrapure water to establish a baseline. If performance drops significantly in your sample matrix, you may need to consider a pre-treatment step or accept a lower degradation rate.

- Catalyst Deactivation: The surface of the catalyst has become fouled.
  - Causality: Degradation intermediates or other substances in the solution can adsorb onto the catalyst surface, blocking active sites and preventing light absorption[19].
  - Solution: After an experimental run, recover the catalyst, wash it thoroughly with ultrapure water and/or a suitable solvent, and dry it before reuse. A thermal treatment can sometimes regenerate the surface.

Q2: My control experiment (without catalyst, but with light) shows some degradation. Is this normal?

A: Yes, some level of degradation due to direct photolysis is possible.

- Causality: Nitrophenyl compounds have chromophores that absorb UV light, which can lead to their direct breakdown without a catalyst.
- Self-Validation: This is why a photolysis control (light only, no catalyst) is essential. The true photocatalytic efficiency is the degradation observed in the presence of both light and catalyst, minus the degradation from the photolysis control. A dark control (catalyst, no light) is also crucial to quantify any adsorption of the compound onto the catalyst surface[18].

Chemical Reduction Experiments

Q1: The reduction of my nitrophenyl compound is incomplete, even with excess reducing agent.

A: Incomplete reduction can be due to catalyst issues or reaction conditions.

- Catalyst Deactivation/Passivation: The surface of your catalyst (e.g., iron nanoparticles) has become passivated.

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- Causality: Iron nanoparticles can be oxidized by air or water, forming an inactive iron oxide layer on the surface that prevents further reaction.
- Solution: Use freshly prepared nanoparticles. If using pre-synthesized nanoparticles, consider an acid wash (e.g., with dilute HCl) to remove the oxide layer just before the experiment. Ensure the reaction is performed under an inert atmosphere (e.g., nitrogen or argon) if the catalyst is highly sensitive to oxygen.

- pH of the Medium: The reaction pH is not optimal.
  - Causality: The reduction of nitroaromatics by zero-valent iron is highly pH-dependent, with faster rates typically observed under acidic conditions.
  - Solution: Adjust the initial pH of your solution. Studies have shown that a lower pH (e.g., pH 3) can significantly enhance the reduction rate of nitrobenzene by iron nanoparticles[9].
- Poor Mass Transfer: The catalyst and substrate are not mixing effectively.
  - Causality: If the catalyst settles at the bottom of the reactor, its interaction with the dissolved nitrophenyl compound is limited.
  - Solution: Ensure vigorous stirring or shaking throughout the reaction to keep the catalyst suspended and maximize contact with the substrate.

Experimental Protocols

Protocol: Microbial Degradation of p-Nitrophenol (PNP)

This protocol outlines the steps for a batch degradation experiment using an isolated bacterial strain.

- Prepare Mineral Salt Medium (MSM): Prepare 1 L of MSM containing essential salts (e.g., K_2HPO_4, KH_2PO_4, $(NH_4)_2SO_4$, $MgSO_4 \cdot 7H_2O$, and a trace element solution). Sterilize by autoclaving.
- Prepare PNP Stock Solution: Prepare a concentrated stock solution of p-nitrophenol (e.g., 10 g/L) in a small amount of a suitable solvent or directly in MSM. Sterilize by filtration through a 0.2 µm filter[4].

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- Inoculum Preparation: Inoculate 50 mL of a rich medium (e.g., Nutrient Broth) with a single colony of your bacterial strain. Incubate overnight at 30°C with shaking (160 rpm) until it reaches the late exponential phase.
- Set up Degradation Experiment:
  - In a 250 mL Erlenmeyer flask, add 100 mL of sterile MSM[4].
  - Spike the medium with the PNP stock solution to achieve the desired final concentration (e.g., 50 mg/L).
  - Inoculate the flask with 10% (v/v) of your prepared inoculum[4].
  - Prepare a sterile control flask (MSM + PNP, no inoculum) to check for abiotic degradation.
- Incubation: Incubate the flasks at 30°C on a rotary shaker at 160 rpm[4].
- Sampling and Analysis:
  - At regular time intervals (e.g., 0, 2, 4, 8, 12, 24 hours), withdraw 1 mL of the culture.
  - Centrifuge the sample at 12,000 x g for 10 minutes to pellet the cells.
  - Analyze the supernatant for the remaining PNP concentration using a UV-Vis spectrophotometer (at ~400 nm after alkalinization) or HPLC[14][20].

Protocol: Photocatalytic Degradation of p-Nitrophenol (PNP)

This protocol describes a typical photocatalytic experiment using a TiO_2 catalyst.

- Prepare PNP Solution: Prepare an aqueous solution of PNP at the desired concentration (e.g., 10 ppm) in ultrapure water[18].
- Catalyst Suspension:
  - Set up your reaction vessel (e.g., a 250 mL quartz beaker or three-neck flask)[18].

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- Add the PNP solution to the vessel.
- Add the photocatalyst (e.g., TiO_2) to achieve the desired loading (e.g., 0.025% m/v or 0.25 g/L)[18].
- Place the vessel on a magnetic stirrer.

- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for 30-60 minutes to allow the PNP to adsorb onto the catalyst surface and reach equilibrium. This is your "time zero" sample.
- Initiate Photocatalysis:
  - Turn on the light source (e.g., a UV lamp or a solar simulator). Ensure the light source is positioned for uniform irradiation of the solution.
  - If required, purge the solution with air or oxygen using an air bubbler to ensure a constant supply of electron acceptors[18].
- Sampling and Analysis:
  - At set time intervals, withdraw a small aliquot (e.g., 2-3 mL) of the suspension.
  - Immediately centrifuge or filter the sample through a 0.22 µm syringe filter to remove the catalyst particles. This is critical to stop the reaction and prevent interference during analysis[21].
  - Analyze the filtrate for the remaining PNP concentration using a UV-Vis spectrophotometer or HPLC.

Protocol: Green Synthesis of Iron Nanoparticles (FeNPs) for Reduction

This protocol is adapted from methods using plant extracts as reducing and capping agents[9][22].

- Prepare Plant Extract:

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- Thoroughly wash and dry plant leaves known to be rich in polyphenols (e.g., green tea, eucalyptus)[22][23].
- Boil a known weight of the dried leaves (e.g., 10 g) in ultrapure water (e.g., 200 mL) for 15-20 minutes.
- Cool the mixture and filter it to obtain a clear plant extract. This extract contains the reducing agents.

- Synthesize FeNPs:
  - Prepare an aqueous solution of an iron salt (e.g., 0.1 M Ferric Chloride, $FeCl_3$)[9].
  - While vigorously stirring the iron salt solution, add the plant extract dropwise.
  - A color change (typically to black or dark brown) indicates the formation of iron nanoparticles.
  - Continue stirring for 30-60 minutes to ensure the reaction is complete.
- Harvest Nanoparticles:
  - Separate the synthesized FeNPs from the solution by centrifugation (e.g., 10,000 x g for 15 minutes) or by using a strong magnet if the particles are magnetic (Fe_3O_4)[22].
  - Wash the harvested nanoparticle pellet several times with ultrapure water and then with ethanol to remove any unreacted precursors or residual extract.
  - Dry the nanoparticles in a vacuum oven at a low temperature (e.g., 60°C). The FeNPs are now ready for use in reduction experiments.

Data Summary Table

The table below summarizes typical experimental conditions reported for the degradation of nitrophenyl compounds. These values should be used as starting points for optimization.

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Parameter	Microbial Degradation	Photocatalytic Degradation	Chemical Reduction (FeNPs)
Target Compound	p-Nitrophenol	p-Nitrophenol	Nitrobenzene, p-Nitrophenol
Typical Concentration	20 - 300 mg/L[4][6]	5 - 20 mg/L (ppm)[18][24]	50 - 200 mg/L
pH	6.5 - 8.0[4][13]	4.0 - 9.0 (often optimal near neutral)	3.0 - 6.0 (acidic preferred)[9]
Temperature (°C)	25 - 37[4][13]	20 - 40	20 - 50
Catalyst/Microbe Load	5-10% (v/v) inoculum[4]	0.1 - 1.0 g/L[18][25]	0.5 - 2.0 g/L[9]
Key Intermediates	Hydroquinone, 4-Nitrocatechol[4][5]	Hydroxylated aromatics, organic acids	Nitrosobenzene, Phenylhydroxylamine[12]
Primary End Product	CO_2, H_2O, Biomass	CO_2, H_2O, NO_3^-[7]	Aminophenol / Aniline[9]

References

- IWA Publishing. (n.d.). Biodegradation of P-nitro phenol using a novel bacterium Achromobacter denitrifacians isolated from industrial effluent water. Retrieved from [Link]
- Ju, K. S., & Parales, R. E. (2010). Nitroaromatic Compounds, from Synthesis to Biodegradation. Microbiology and Molecular Biology Reviews, 74(2), 250–272. Retrieved from [Link]
- Alam, S. A., & Saha, P. (2022). Microbial biodegradation of nitrophenols and their derivatives: A Review. Journal of Ecobiotechnology, 10(4), 743-766. Retrieved from [Link]
- Li, Y., et al. (2022). Visible Light Motivated the Photocatalytic Degradation of P-Nitrophenol by Ca2+-Doped AgInS2. Molecules, 27(21), 7203. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Guo, W., et al. (2024). Advances in the catalysis of reduction of nitroaromatics and its mechanism: a tutorial review. RSC Sustainability. Retrieved from [Link]
- Spain, J. C. (1995). Biodegradation of nitroaromatic compounds. Annual Review of Microbiology, 49, 523-555. Retrieved from [Link]
- Wikipedia. (n.d.). Reduction of nitro compounds. Retrieved from [Link]
- Zhang, Z., et al. (2012). High Efficient Photocatalytic Degradation of p-Nitrophenol on a Unique Cu2O/TiO2 p-n Heterojunction Network Catalyst. Environmental Science & Technology, 46(10), 5519-5526. Retrieved from [Link]
- Alam, S. A., & Saha, P. (2022). Microbial biodegradation of nitrophenols and their derivatives: A Review. Journal of Ecobiotechnology, 10(4). Retrieved from [Link]
- Zhang, Y., et al. (2023). Biodegradation mechanisms of p-nitrophenol and microflora dynamics in fluidized bed bioreactors. Frontiers in Microbiology, 14. Retrieved from [Link]
- Kimura, N., Kitagawa, W., & Kamagata, Y. (2014). Biodegradation of Nitrophenol Compounds. In Biological Remediation of Explosive Residues. Retrieved from [Link]
- Li, D., et al. (2023). Biodegradation of p-nitrophenol by Rhodococcus sp. 21391 unveils a two-component p-nitrophenol monooxygenase with broad substrate specificity. Journal of Hazardous Materials, 458, 131899. Retrieved from [Link]
- ACS Omega. (2023). Advances in 4-Nitrophenol Detection and Reduction Methods and Mechanisms: An Updated Review. Retrieved from [Link]
- ResearchGate. (2017). How to do photocatalytic degradation of dye experiment using hydrophobic powder sample? Retrieved from [Link]
- ResearchGate. (n.d.). Green Synthesis of Iron Nanoparticles: Nitrobenzene Reduction and pH Responsiveness Study. Retrieved from [Link]
- Frontiers in Chemistry. (2020). Photocatalytic Degradation of 4-Nitrophenol by C, N-TiO2: Degradation Efficiency vs. Embryonic Toxicity of the Resulting Compounds. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- MDPI. (2024). Organic Pollutant Degradation Through Photocatalysis: Progress, Challenges, and Sustainable Solutions. Retrieved from [Link]
- ResearchGate. (2015). Microbial degradation of nitroaromatic compounds. Retrieved from [Link]
- Journal of Synthetic Chemistry. (2024). Selective Reduction of Nitroaromatic Compounds to Their Corresponding Amine Compounds Using NaBH4 / Ni(PPh3)4. Retrieved from [Link]
- PubMed Central. (2023). Advances in 4-Nitrophenol Detection and Reduction Methods and Mechanisms: An Updated Review. Retrieved from [Link]
- University of Toronto. (n.d.). Photocatalytic Oxidation of an Organic Dye Using Titanium Dioxide. Retrieved from [Link]
- IWA Publishing. (2023). A review of the photocatalytic degradation of organic pollutants in water by modified TiO2. Retrieved from [Link]
- Wang, T., et al. (2020). Green synthesised iron and iron-based nanoparticle in environmental and biomedical application: a review. Journal of Chemical Technology & Biotechnology, 95(10), 2533-2548. Retrieved from [Link]
- Royal Society of Chemistry. (2023). Advances in photocatalytic degradation of organic pollutants in wastewaters: harnessing the power of phthalocyanines and phthalocyanine-containing materials. Retrieved from [Link]
- YouTube. (2021). Iron Oxide nanoparticles by precipitation method. Retrieved from [Link]
- Spain, J. C. (Ed.). (2000). Biodegradation of Nitroaromatic Compounds and Explosives. CRC Press. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Amine synthesis by nitro compound reduction. Retrieved from [Link]
- ResearchGate. (2018). p-Nitrophenol determination and remediation: An overview. Retrieved from [Link]

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- Royal Society of Chemistry. (2025). Initiating photocatalytic degradation of organic pollutants under ultra-low light intensity via oxygen-centered organic radicals. Retrieved from [Link]
- Phenomenex. (n.d.). GC Troubleshooting Guide. Retrieved from [Link]
- ResearchGate. (2024). Photocatalytic Degradation of Organic Pollutants in Wastewater. Retrieved from [Link]
- New Journal of Chemistry. (2024). Highly selective photocatalytic degradation of p-nitrophenol facilitated by photo-sensitive molecularly imprinted polymer nanoparticles and TiO2 nan.... Retrieved from [Link]
- Frontiers in Microbiology. (2020). Green Synthesis: An Eco-friendly Route for the Synthesis of Iron Oxide Nanoparticles. Retrieved from [Link]
- Habekost, A. (2025). Analysis of p-Nitrophenol Reduction. World Journal of Chemical Education, 13(1), 7-16. Retrieved from [Link]
- SciSpace. (2012). Photocatalytic Degradation of Organic Pollutants: Mechanisms and Kinetics. Retrieved from [Link]
- ResearchGate. (2021). Synthesis of graphene oxide-metal nanoparticle nanocomposites for catalytic reduction of nitrocompounds in aqueous medium. Retrieved from [Link]
- ResearchGate. (2021). Heterogeneous photocatalytic degradation of nitrophenols. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (n.d.). Analytical Methods for 1,3-Dinitrobenzene and 1,3,5-Trinitrobenzene. Retrieved from [Link]
- ResearchGate. (2016). How to carry out the photocatalytic dye degradation experiment using nanoparticles where UV spectra of dye is taken as measure of degradation? Retrieved from [Link]
- PubMed. (1996). Degradation of nitroaromatic compounds by microorganisms. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- YouTube. (2024). Photocatalytic degradation of Congo red dye using layer double hydroxide. Retrieved from [Link]
- University of Rochester. (n.d.). Troubleshooting: About. Retrieved from [Link]
- PubMed. (2023). The mechanism of p-nitrophenol degradation by dissolved organic matter derived from biochar. Retrieved from [Link]

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Sources

- 1. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Microbial biodegradation of nitrophenols and their derivatives: A Review | Journal of Experimental Biology and Agricultural Sciences [jebas.org]
- 4. iwaponline.com [iwaponline.com]
- 5. Frontiers | Biodegradation mechanisms of p-nitrophenol and microflora dynamics in fluidized bed bioreactors [frontiersin.org]
- 6. Biodegradation of p-nitrophenol by Rhodococcus sp. 21391 unveils a two-component p-nitrophenol monooxygenase with broad substrate specificity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Visible Light Motivated the Photocatalytic Degradation of P-Nitrophenol by Ca2+-Doped AgInS2 [mdpi.com]
- 8. iwaponline.com [iwaponline.com]
- 9. researchgate.net [researchgate.net]
- 10. jsynthchem.com [jsynthchem.com]
- 11. Reduction of nitro compounds - Wikipedia [en.wikipedia.org]
- 12. Advances in the catalysis of reduction of nitroaromatics and its mechanism: a tutorial review - RSC Sustainability (RSC Publishing) DOI:10.1039/D4SU00531G [pubs.rsc.org]

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- 13. researchgate.net [researchgate.net]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. Biodegradation of nitroaromatic compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Initiating photocatalytic degradation of organic pollutants under ultra-low light intensity via oxygen-centered organic radicals - Chemical Science (RSC Publishing) DOI:10.1039/D4SC06339B [pubs.rsc.org]
- 18. web.viu.ca [web.viu.ca]
- 19. Organic Pollutant Degradation Through Photocatalysis: Progress, Challenges, and Sustainable Solutions (Mini Review) [mdpi.com]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. Green synthesised iron and iron-based nanoparticle in environmental and biomedical application: – a review - PMC [pmc.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. pubs.acs.org [pubs.acs.org]
- 25. Highly selective photocatalytic degradation of p-nitrophenol facilitated by photo-sensitive molecularly imprinted polymer nanoparticles and TiO2 nanoparticles - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]

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